

Safety and Handling Guidelines for 2,4-Dimethoxythiazole

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Compound of Interest

Compound Name: 2,4-Dimethoxythiazole

Cat. No.: B8634225

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Executive Summary & Compound Identity

2,4-Dimethoxythiazole (CAS: 1055074-93-5) is an electron-rich heteroaromatic intermediate.

[1] Unlike its robust benzene analogues, this compound exhibits specific hydrolytic sensitivities and reactivity profiles that require rigorous handling protocols. It is primarily synthesized via the O-methylation of 2,4-thiazolidinedione, a process that introduces significant upstream hazards (use of Methyl Iodide and Sodium Hydride) which often dictate the safety profile of the crude material.

Chemical Attribute	Technical Detail
CAS Number	1055074-93-5
IUPAC Name	2,4-Dimethoxy-1,3-thiazole
Molecular Formula	C ₅ H ₇ NO ₂ S
Molecular Weight	145.18 g/mol
Physical State	Low-melting solid or viscous oil (Process dependent)
Solubility	Soluble in THF, DCM, EtOAc; sparingly soluble in water.[1]

Hazard Identification & Toxicology (E-E-A-T Analysis)

Expertise Note: While specific toxicological datasets for this exact CAS are limited, structural activity relationships (SAR) with 2-alkoxythiazoles and residual synthetic reagents dictate the following hazard profile.

Core Hazards

- **Skin & Eye Irritation:** Thiazole derivatives are potent sensitizers. The 2-methoxy motif is chemically reactive; exposure can lead to severe dermatitis.
- **Hydrolytic Instability:** Under acidic conditions (pH < 5), the compound risks hydrolysis back to 2,4-thiazolidinedione, releasing methanol. This degradation compromises sample integrity and alters the toxicity profile.
- **Residual Synthetic Risk:** Synthesis typically involves Methyl Iodide (MeI), a volatile carcinogen. Freshly synthesized batches must be treated as potential alkylating hazards until proven free of MeI.

GHS Classification (Predicted)

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed (based on thiazole class data).

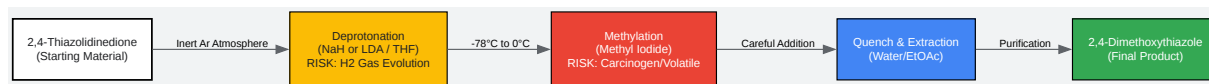
Synthesis & Reaction Safety Profile

Causality Insight: Understanding the synthesis is critical for safety because the primary risks often stem from the unquenched reagents rather than the stable product.

The standard synthesis involves the deprotonation of 2,4-thiazolidinedione followed by O-methylation.

Synthetic Workflow & Risk Points

The following diagram illustrates the critical control points (CCPs) where safety intervention is mandatory.



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Figure 1: Synthetic pathway highlighting critical safety nodes (H2 evolution and Alkylating agents).

Protocol: Safe Synthesis Handling

- H2 Management: The use of Sodium Hydride (NaH) releases hydrogen gas. Reactions must be vented through an oil bubbler to prevent pressure buildup.
- MeI Containment: Methyl Iodide must be handled in a Class II Biosafety Cabinet or high-efficiency fume hood. Double-gloving (Nitrile + Laminar) is required due to MeI's high permeation rate.

- Quenching: Residual MeI must be quenched with aqueous ammonium hydroxide or a nucleophilic amine prior to rotary evaporation to prevent contaminating the vacuum lines.

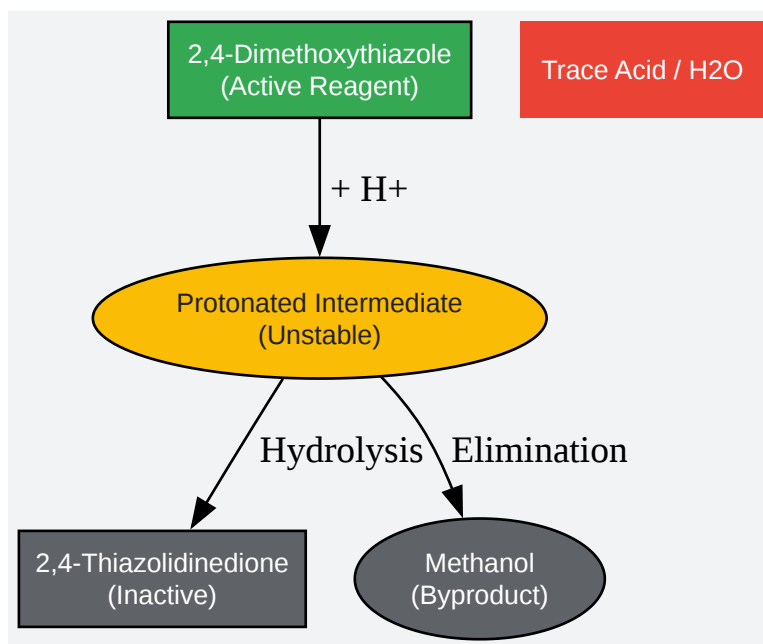
Stability & Degradation Pathways

Trustworthiness: A self-validating protocol requires knowing when your compound has failed.

2,4-Dimethoxythiazole is not indefinitely stable.

The Hydrolysis Trap

Unlike benzene derivatives, the thiazole ring is electron-deficient at C2 but the methoxy group is electron-donating. In the presence of atmospheric moisture and trace acid (often found in unneutralized chloroform-d), the compound reverts to the dione form.



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Figure 2: Acid-catalyzed hydrolysis pathway. Storage in non-acidic environments is mandatory.

Operational Handling Protocols

Personal Protective Equipment (PPE) Matrix

PPE Category	Specification	Rationale
Eye Protection	Chemical Splash Goggles	Protects against corrosive hydrolysis byproducts (Methanol/Acid).[1][2]
Hand Protection	Silver Shield (Laminate) or Double Nitrile (0.11mm min)	Standard nitrile degrades rapidly against residual Methyl iodide or THF solvents.[1]
Respiratory	P100/OV Cartridge (if powder)	Prevents inhalation of dust or volatile organic residuals.[1]
Body	Lab Coat + Chemical Apron	Essential during the extraction phase of synthesis.[1]

Storage Conditions

- Temperature: Store at -20°C.
- Atmosphere: Blanket with Argon or Nitrogen. The compound is hygroscopic.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers which may catalyze decomposition.
- Shelf Life: Re-test purity (NMR) every 3 months. Look for the appearance of NH peaks (indicating reversion to thiazolidinedione).

Spill Response

- Evacuate: If the spill involves the synthesis mixture (containing MeI), evacuate the immediate area.
- Neutralize: Cover the spill with a 1:1 mixture of vermiculite and 10% aqueous ammonia to quench alkylating agents.
- Collect: Sweep into a double-bagged hazardous waste container labeled "Flammable/Toxic."

Analytical Validation (QC)

To ensure the compound is safe for use in biological assays (e.g., MMP inhibition), purity must be verified.

- ¹H NMR (CDCl₃): Check for two distinct singlets for the methoxy groups (~3.9 - 4.1 ppm).
- Impurity Alert: A broad singlet >8.0 ppm indicates the presence of the NH group from the starting material (2,4-thiazolidinedione), signaling hydrolysis or incomplete reaction.

References

- Synthesis of Diacid-substituted Heteroaryl Derivatives. US Patent 6,924,276 B2. (2005). Describes the specific O-methylation protocol for 2,4-thiazolidinedione using NaH and MeI.
- Thiazole Derivatives in Drug Discovery. National Institutes of Health (PMC). Discusses the structural utility and reactivity of thiazole rings in medicinal chemistry.
- Chemical Safety Data: Methyl Iodide. PubChem. Provides toxicological data for the primary alkylating agent used in synthesis.
- Hydrolysis of 2-Methyl-Δ²-thiazoline. Journal of the American Chemical Society. Provides mechanistic insight into the hydrolytic instability of the thiazole/thiazoline N-C-O/S linkage.

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Sources

- [1. Showing Compound 2,4-Dipropylthiazole \(FDB019794\) - FooDB \[foodb.ca\]](#)
- [2. EP0039483A1 - Process for the preparation of 2-hydroxy-benzothiazoles - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Safety and Handling Guidelines for 2,4-Dimethoxythiazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8634225/docs#safety-and-handling-guidelines-for-2-4-dimethoxythiazole\]](https://www.benchchem.com/product/b8634225/docs#safety-and-handling-guidelines-for-2-4-dimethoxythiazole)

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